

# Butyloctylmagnesium: A Comprehensive Technical Guide to Hazards and Safety

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## Compound of Interest

Compound Name: Butyloctylmagnesium

Cat. No.: B15288106

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## Abstract

**Butyloctylmagnesium** is a highly reactive organometallic compound utilized in various chemical syntheses. Its utility is counterbalanced by significant hazards, including pyrophoricity, violent reactivity with water, and severe corrosivity. This guide provides an in-depth overview of the hazards associated with **butyloctylmagnesium**, detailed safety protocols for its handling and storage, and emergency procedures. The information is intended to ensure the safe use of this reagent in a laboratory and process development setting. All quantitative data is summarized for clarity, and key experimental methodologies for hazard determination are detailed.

## Chemical Identification and Physical Properties

**Butyloctylmagnesium** is a Grignard reagent that does not have a single defined structure but is rather a mixture of dibutylmagnesium, dioctylmagnesium, and butyl(octyl)magnesium. It is typically supplied as a solution in a hydrocarbon solvent, such as heptane.

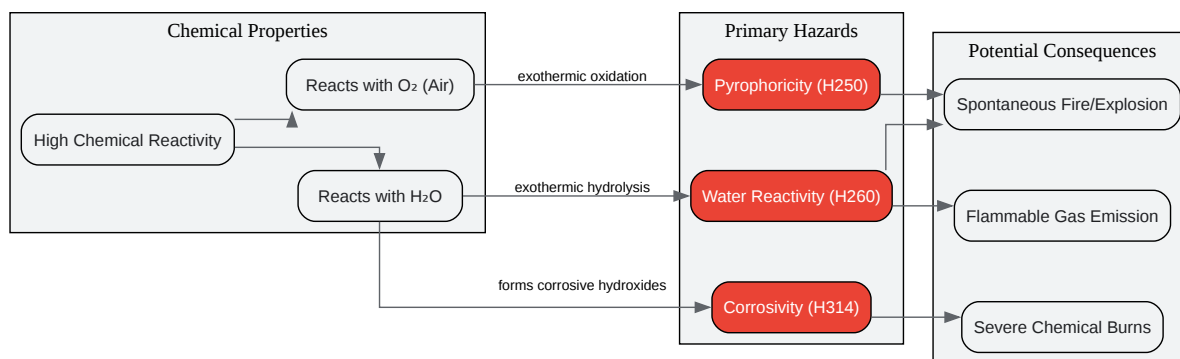
Property	Value
Chemical Name	Butyloctylmagnesium
Synonyms	BOMAG, Butyl(octyl)magnesium
CAS Number	69929-18-6[1]
Molecular Formula	C <sub>12</sub> H <sub>26</sub> Mg[1]
Molecular Weight	194.64 g/mol [1]
Appearance	Typically a colorless to pale yellow solution.
Solubility	Soluble in hydrocarbon solvents. Reacts violently with water.[2]
Flash Point	Data not available. The solvent (e.g., heptane) is highly flammable.
Autoignition Temperature	Data not available. The compound is pyrophoric and can ignite spontaneously on contact with air.[1]
Boiling Point	Data not available.
Melting Point	Data not available.
Density	Data not available.

## Hazard Identification and Classification

**Butyloctylmagnesium** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are its pyrophoricity, reactivity with water, and corrosivity.

Hazard Class	GHS Category	Hazard Statement
Pyrophoric Liquids	Category 1	H250: Catches fire spontaneously if exposed to air.[1]
Substances and mixtures which in contact with water emit flammable gases	Category 1	H260: In contact with water releases flammable gases which may ignite spontaneously.[1]
Skin Corrosion/Irritation	Category 1A	H314: Causes severe skin burns and eye damage.[1]
Self-heating substances and mixtures	Category 2	H252: Self-heating in large quantities; may catch fire.[1]

The following diagram illustrates the logical relationship between the chemical properties of **butyloctylmagnesium** and its associated hazards.



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Caption: Relationship between chemical properties and hazards of **butyloctylmagnesium**.

## Experimental Protocols for Hazard Determination

The classification of **butyloctylmagnesium** is based on standardized experimental protocols. Below are summaries of the methodologies for determining its key hazards.

### Pyrophoricity: UN Test N.3 for Pyrophoric Liquids

This test determines if a liquid ignites spontaneously upon contact with air.

Methodology:

- Apparatus: A porcelain cup of about 100 mm in diameter and 1-2 ml of the test substance.
- Procedure:
  - A porcelain cup is filled with an inert carrier material (e.g., diatomaceous earth) at room temperature.
  - Approximately 5 ml of the liquid to be tested is poured onto the inert carrier.
  - The observation is made over a period of 5 minutes.
- Criteria: If the liquid ignites within 5 minutes of coming into contact with air, it is classified as a pyrophoric liquid.

### Reactivity with Water: UN Test N.5

This test determines if a substance reacts with water to emit a dangerous amount of flammable gas.

Methodology:

- Apparatus: A reaction flask with a means of measuring the volume of gas evolved, such as a gas burette.
- Procedure:

- The test is performed at ambient temperature (20°C) and atmospheric pressure.
- A known quantity of the test substance is introduced into a flask containing water.
- The volume of gas evolved is measured over a specified period (e.g., 1 hour and 24 hours).
- Criteria: A substance is classified as dangerous when wet if the rate of evolution of flammable gas is greater than 1 liter per kilogram of the substance per hour.

## Skin Corrosion: OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion)

This test determines the potential of a substance to cause irreversible skin damage.

Methodology:

- Test System: Typically, albino rabbits are used.
- Procedure:
  - A small area of the animal's skin is shaved.
  - A measured amount of the test substance (0.5 ml for liquids) is applied to the prepared skin under a gauze patch.
  - The exposure period is typically 4 hours, after which the substance is removed.
  - The skin is observed for signs of erythema (redness) and edema (swelling) at graded intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- Criteria: Corrosion is indicated by irreversible tissue damage, such as ulceration, bleeding, or bloody scabs, observed during the study.

## In Vitro Skin Corrosion: OECD Test Guideline 435

This is an in vitro method that uses a synthetic membrane barrier to assess skin corrosion potential.

#### Methodology:

- Apparatus: The test system consists of a synthetic macromolecular bio-barrier and a chemical detection system (CDS).
- Procedure:
  - The test substance is applied to the bio-barrier.
  - The time it takes for the substance to penetrate the barrier is measured by a color change in the CDS.
- Criteria: The breakthrough time is correlated with the corrosivity of the substance. A shorter breakthrough time indicates a higher corrosive potential.

## Safe Handling and Storage

Due to its high reactivity, strict adherence to safety protocols is mandatory when handling and storing **butyloctylmagnesium**.

## Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is required when working with **butyloctylmagnesium**.

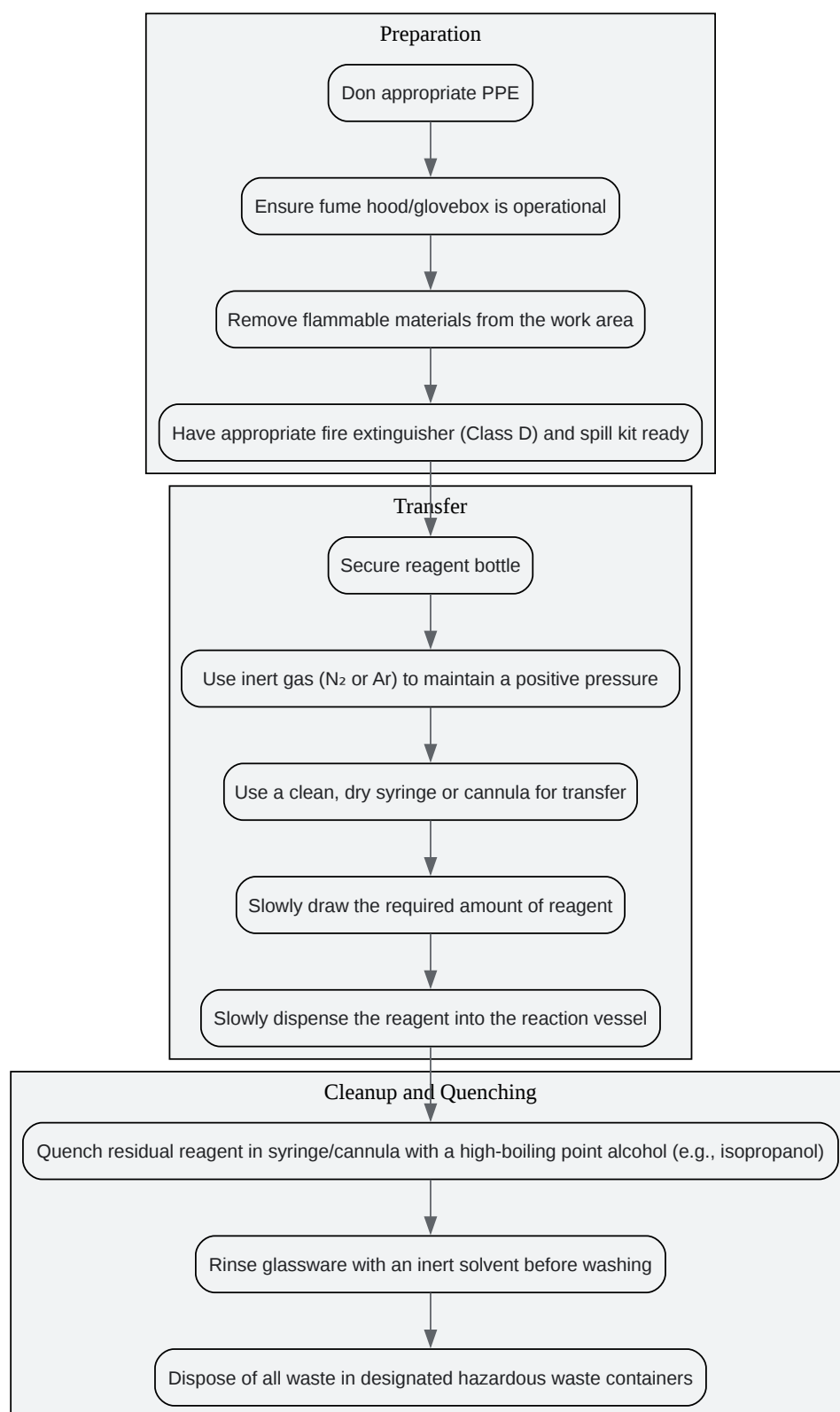
- Eye/Face Protection: Chemical splash goggles and a face shield that meets ANSI Z.87.1 standards are mandatory.
- Skin Protection:
  - A flame-resistant lab coat (e.g., Nomex®) must be worn over cotton clothing. Synthetic fabrics should be avoided.
  - Chemical-resistant gloves are required. A common practice is to wear a pair of nitrile gloves under a pair of heavy-duty neoprene or butyl rubber gloves.
  - Flame-resistant gloves can also be worn.
- Footwear: Closed-toe, chemical-resistant shoes are required.

## Engineering Controls

- All manipulations of **butyloctylmagnesium** must be performed in a certified chemical fume hood or a glovebox under an inert atmosphere (e.g., nitrogen or argon).
- An eyewash station and a safety shower must be readily accessible within a 10-second travel distance.

## Handling Procedures

The following workflow diagram outlines the safe handling of pyrophoric liquids like **butyloctylmagnesium**.



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Caption: Workflow for the safe handling of **butyloctylmagnesium**.

## Storage

- Store **butyloctylmagnesium** in a cool, dry, and well-ventilated area, away from sources of ignition.
- The container must be kept tightly sealed under an inert atmosphere.
- Store away from incompatible materials, especially water, acids, and oxidizing agents.
- It is recommended to store in a dedicated, fire-resistant cabinet for flammable liquids.

## Emergency Procedures

### Spills

- Small Spills:
  - Alert personnel in the immediate area.
  - If the spill does not ignite, cover it with a dry, inert absorbent material such as sand, diatomaceous earth, or vermiculite. Do NOT use water or combustible absorbents.
  - Carefully collect the absorbed material into a dry, sealed container for hazardous waste disposal.
  - If the spill ignites, use a Class D fire extinguisher (for combustible metals) or smother with dry sand. DO NOT USE WATER, CARBON DIOXIDE, OR HALOGENATED EXTINGUISHERS.
- Large Spills:
  - Evacuate the laboratory immediately and activate the fire alarm.
  - Call emergency services.
  - Prevent entry into the affected area.

## Fire

- In case of a fire involving **butyloctylmagnesium**, use a Class D fire extinguisher or smother the fire with dry sand.
- NEVER use water, carbon dioxide, or halogenated fire extinguishers, as they can react violently with the organometallic compound.

## First Aid

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Toxicology and Ecological Information

- Toxicological Data: Specific toxicological data such as LD50 or LC50 for **butyloctylmagnesium** is not available. The primary toxic effect is severe corrosion to the skin, eyes, and respiratory tract upon contact.
- Ecological Information: Data on the ecological effects of **butyloctylmagnesium** is not available. Due to its high reactivity with water, it is expected to decompose rapidly in the environment. However, the decomposition products may be harmful to aquatic life. It should not be allowed to enter drains or waterways.

## Disposal Considerations

- All waste containing **butyloctylmagnesium** or its residues must be treated as hazardous waste.
- Excess or unused reagent must be quenched carefully by a trained professional. This is typically done by slowly adding a high-boiling point alcohol (e.g., isopropanol) to a dilute

solution of the Grignard reagent in an inert solvent under an inert atmosphere. This process is highly exothermic and must be controlled with cooling.

- Dispose of all waste materials in accordance with local, state, and federal regulations.

## Conclusion

**Butyloctylmagnesium** is a valuable but highly hazardous reagent. A thorough understanding of its reactive properties and strict adherence to established safety protocols are essential for its safe use. By implementing proper engineering controls, utilizing appropriate personal protective equipment, and following safe handling and emergency procedures, the risks associated with this compound can be effectively managed.

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## References

- 1. oecd.org [oecd.org]
- 2. OECD 435: In Vitro Skin Corrosion Membrane Test - Analytice [analytice.com]
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